

Thermodynamic properties of Benzonitrile at standard conditions

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Thermodynamic Properties of Benzonitrile: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the key thermodynamic properties of **benzonitrile** at standard conditions (298.15 K and 1 bar). The information is compiled from peer-reviewed literature and established chemical databases, presenting crucial data for professionals in research, chemical synthesis, and pharmaceutical development.

Core Thermodynamic Data

The following tables summarize the essential thermodynamic parameters for **benzonitrile** in its liquid and gaseous states under standard conditions.

Table 1: Standard Molar Enthalpy and Entropy of Benzonitrile



Thermodynamic Property	Value	Units	State
Standard Molar Enthalpy of Formation (ΔfH°)	163.2 ± 1.5[1]	kJ/mol	Liquid
215.85 ± 0.93[2]	kJ/mol	Gas	
Standard Molar Entropy (S°)	209.1[1]	J/mol·K	Liquid
Standard Molar Enthalpy of Combustion (ΔcH°)	-3632.3 ± 1.5[1]	kJ/mol	Liquid

Table 2: Heat Capacity and Other Properties of Liquid

Benzonitrile

Property	Value	Units
Molar Heat Capacity, Liquid (Cp)	165.2[3]	J/mol·K
Molecular Weight	103.1213	g/mol
CAS Registry Number	100-47-0[3]	-

Experimental Protocols

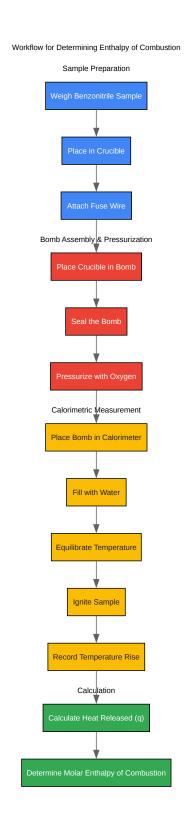
The determination of the thermodynamic properties of **benzonitrile** relies on precise calorimetric techniques. Below are detailed methodologies representative of the key experiments cited for obtaining this data.

Determination of the Enthalpy of Combustion

The standard enthalpy of combustion of liquid **benzonitrile** is determined using bomb calorimetry. This method measures the heat released when a substance is completely burned in a constant-volume container.



Experimental Workflow: Bomb Calorimetry



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Caption: Workflow for Enthalpy of Combustion Determination.

Methodology:

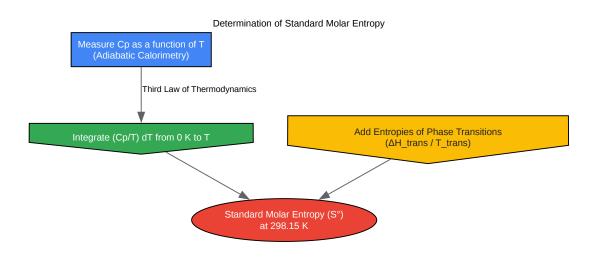
- A precisely weighed sample of liquid benzonitrile is placed in a crucible within a highpressure stainless steel container, known as a "bomb".
- A fine ignition wire is positioned to be in contact with the sample.
- The bomb is sealed and then pressurized with pure oxygen to approximately 30 atm.
- The sealed bomb is submerged in a known quantity of water in an insulated container (the calorimeter).
- The system is allowed to reach thermal equilibrium, and the initial temperature is recorded.
- The sample is ignited by passing an electric current through the fuse wire.
- The complete combustion of **benzonitrile** releases heat, which is absorbed by the bomb and the surrounding water, causing a temperature increase.
- The temperature of the water is monitored and recorded until it reaches a maximum and then begins to cool.
- The total heat released is calculated from the temperature rise and the previously determined heat capacity of the calorimeter.
- From the heat released and the moles of benzonitrile combusted, the standard enthalpy of combustion is calculated.

Determination of Heat Capacity and Standard Molar Entropy

The heat capacity and, subsequently, the standard molar entropy of **benzonitrile** are determined using adiabatic calorimetry. This technique minimizes heat exchange with the surroundings, allowing for precise measurement of the heat required to raise the temperature of the substance.



Logical Relationship: From Heat Capacity to Entropy



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